

handling and storage recommendations for 2-Fluoro-3-isopropoxybenzoic acid.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoro-3-isopropoxybenzoic acid

Cat. No.: B3027593

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Technical Support Center: 2-Fluoro-3-isopropoxybenzoic Acid

Welcome to the technical support guide for **2-Fluoro-3-isopropoxybenzoic acid** (CAS No. 1346608-65-8). This document is intended for researchers, scientists, and professionals in drug development. It provides essential information on the handling, storage, and use of this compound, structured in a user-friendly question-and-answer format to address potential issues encountered during laboratory work.

Section 1: Frequently Asked Questions (FAQs)

This section addresses the most common initial questions regarding **2-Fluoro-3-isopropoxybenzoic acid**.

Q1: What is **2-Fluoro-3-isopropoxybenzoic acid** and what are its primary applications?

A1: **2-Fluoro-3-isopropoxybenzoic acid** is a fluorinated aromatic carboxylic acid. Its molecular structure, featuring a benzoic acid core with fluoro and isopropoxy substitutions, makes it a valuable intermediate in organic synthesis. The incorporation of fluorine can enhance the metabolic stability, bioavailability, and binding affinity of target molecules.^{[1][2]} Consequently, it is primarily utilized as a building block in the synthesis of complex molecules for the pharmaceutical and agrochemical industries.^{[1][2]}

Q2: What are the main hazards associated with this compound?

A2: Based on available safety information, **2-Fluoro-3-isopropoxybenzoic acid** is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.

Q3: What are the recommended storage conditions for this compound?

A3: For optimal stability, **2-Fluoro-3-isopropoxybenzoic acid** should be stored with the container sealed in a dry place at room temperature. Unlike some other fluorinated benzoic acid derivatives that may require refrigeration, the supplier information for this specific compound indicates room temperature storage is appropriate.

Q4: What are the known incompatibilities for this compound?

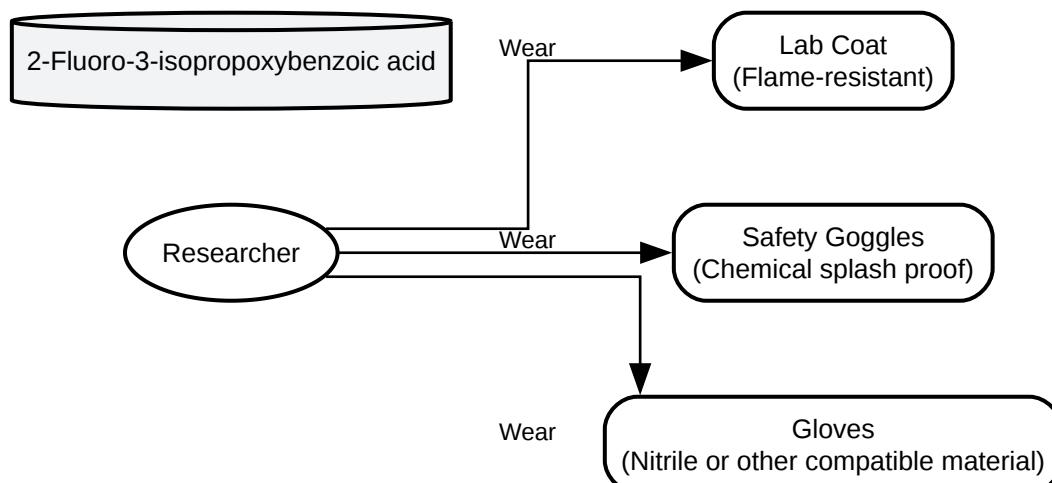
A4: While specific incompatibility data for this exact molecule is not detailed in the search results, general knowledge of benzoic acid derivatives suggests avoiding contact with strong oxidizing agents, strong acids, and strong bases to prevent vigorous or uncontrolled reactions.

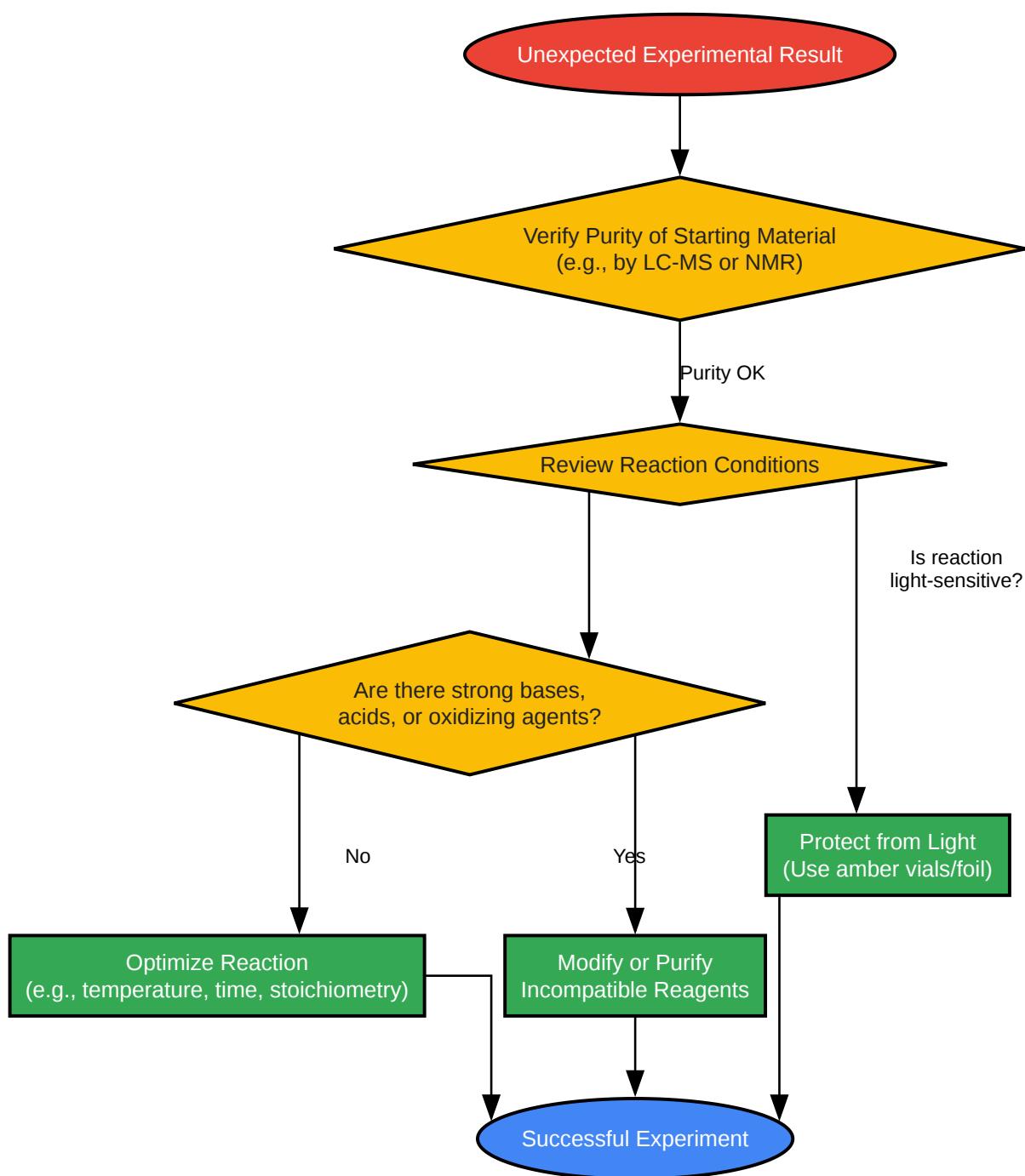
Section 2: Handling and Storage Protocols

This section provides detailed protocols for the safe handling and storage of **2-Fluoro-3-isopropoxybenzoic acid**.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE is provided below.



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Caption: Troubleshooting workflow for unexpected experimental outcomes.

Section 4: Quantitative Data Summary

The following table summarizes the available physical and chemical data for **2-Fluoro-3-isopropoxybenzoic acid**.

Property	Value	Source
CAS Number	1346608-65-8	[3] [4] [5]
Molecular Formula	C ₁₀ H ₁₁ FO ₃	[3] [6]
Molecular Weight	198.19 g/mol	[6]
Appearance	Solid or liquid	
Purity	97%	
Storage Temperature	Room Temperature (sealed, dry)	

References

- 2-氟-3-异丙氧基苯甲酸 | CAS:1346608-65-8. Cnsreagent. [\[Link\]](#)
- 2-Fluoro-4-isopropoxybenzoic acid | C10H11FO3 | CID 2774529. PubChem. [\[Link\]](#)
- Biocatalytic synthesis of 2-fluoro-3-hydroxypropionic acid. Frontiers. [\[Link\]](#)
- Exploring 2-Fluoro-3-Methylbenzoic Acid: Properties and Applic
- 5-Chloro-2-fluoro-3-isopropoxybenzoic acid | C10H10ClFO3 | CID 177683965. PubChem. [\[Link\]](#)
- Exploring 2-Fluoro-3-Nitrobenzoic Acid: Properties and Applic

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